

Spectral Characterization of 2-(5-Methoxy-2-nitrophenyl)ethanamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(5-Methoxy-2-nitrophenyl)ethanamine

Cat. No.: B8458088

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Executive Summary

2-(5-Methoxy-2-nitrophenyl)ethanamine (C₉H₁₂N₂O₃, MW: 196.20 g/mol) is a critical synthetic intermediate widely utilized in the development of functionalized indoles, tryptamine derivatives, and melatonergic ligands. Accurate structural elucidation of this compound is paramount for downstream drug development workflows. This whitepaper provides an in-depth, authoritative guide to the spectral characterization—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—of **2-(5-Methoxy-2-nitrophenyl)ethanamine**. By detailing the causality behind spectral features and establishing self-validating experimental protocols, this guide serves as a robust framework for analytical chemists and researchers.

Structural and Electronic Causality

The spectral signature of **2-(5-Methoxy-2-nitrophenyl)ethanamine** is dictated by a distinct "push-pull" electronic environment on the aromatic ring.

- The Nitro Group ($-\text{NO}_2$) at the 2-position acts as a strong electron-withdrawing group (EWG) via both inductive ($-I$) and resonance ($-R$) effects. This significantly deshields adjacent protons and carbons.
- The Methoxy Group ($-\text{OCH}_3$) at the 5-position acts as an electron-donating group (EDG) via resonance ($+R$), increasing electron density at its ortho and para positions, thereby shielding those specific nuclei [1].
- The Ethanamine Side Chain ($-\text{CH}_2\text{CH}_2\text{NH}_2$) provides a classic aliphatic primary amine signature, susceptible to alpha-cleavage in mass spectrometry and hydrogen-deuterium exchange in NMR.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR Data and Mechanistic Insights

The ^1H NMR spectrum is characterized by the highly predictable splitting pattern of the 1,2,5-trisubstituted benzene ring.

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
H-3	8.07	Doublet (d)	9.0	1H	Ar-H (ortho to NO ₂)
H-6	7.08	Doublet (d)	2.5	1H	Ar-H (ortho to OCH ₃)
H-4	6.93	Doublet of doublets (dd)	9.0, 2.5	1H	Ar-H (meta to NO ₂ , ortho to OCH ₃)
OCH ₃	3.85	Singlet (s)	-	3H	Methoxy protons
Ar-CH ₂	3.10	Triplet (t)	6.8	2H	Benzylic protons
CH ₂ -N	2.95	Triplet (t)	6.8	2H	Aliphatic amine protons

| NH₂ | 1.60 | Broad singlet (br s) | - | 2H | Amine protons (exchanges with D₂O) |

Causality: The H-3 proton is shifted significantly downfield (δ 8.07) due to the magnetic anisotropy and electron-withdrawing nature of the adjacent nitro group. Conversely, H-4 and H-6 are shielded by the resonance contribution of the methoxy oxygen lone pairs. The meta-coupling ($J = 2.5$ Hz) between H-4 and H-6 confirms their relative spatial arrangement [1].

¹³C NMR Data

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)	Type	Assignment
C-5	161.0	Quaternary	Ar-C (attached to OCH ₃)
C-2	149.0	Quaternary	Ar-C (attached to NO ₂)
C-1	134.5	Quaternary	Ar-C (attached to alkyl chain)
C-3	125.0	CH	Ar-C
C-6	119.0	CH	Ar-C
C-4	114.0	CH	Ar-C
OCH ₃	55.5	CH ₃	Methoxy carbon
CH ₂ -N	43.5	CH ₂	Aliphatic amine carbon

| Ar-CH₂| 37.0 | CH₂ | Benzylic carbon |

Infrared (IR) Spectroscopy

IR spectroscopy provides rapid, orthogonal validation of the functional groups.

Table 3: Key IR Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350, 3280	Medium, doublet	N-H stretch (primary aliphatic amine)
2950, 2850	Weak	C-H stretch (aliphatic sp ³)
1525	Strong	N-O stretch (asymmetric)
1345	Strong	N-O stretch (symmetric)

| 1250, 1040 | Strong | C-O stretch (methoxy asymmetric/symmetric) |

Causality: The nitro group exhibits two intense bands due to the asymmetric and symmetric stretching of the N-O bonds. The primary amine (-NH₂) presents as a characteristic doublet above 3200 cm⁻¹, representing symmetric and asymmetric N-H stretching modes. This doublet distinguishes it from secondary amines, which only present a single band [2].

Mass Spectrometry (MS)

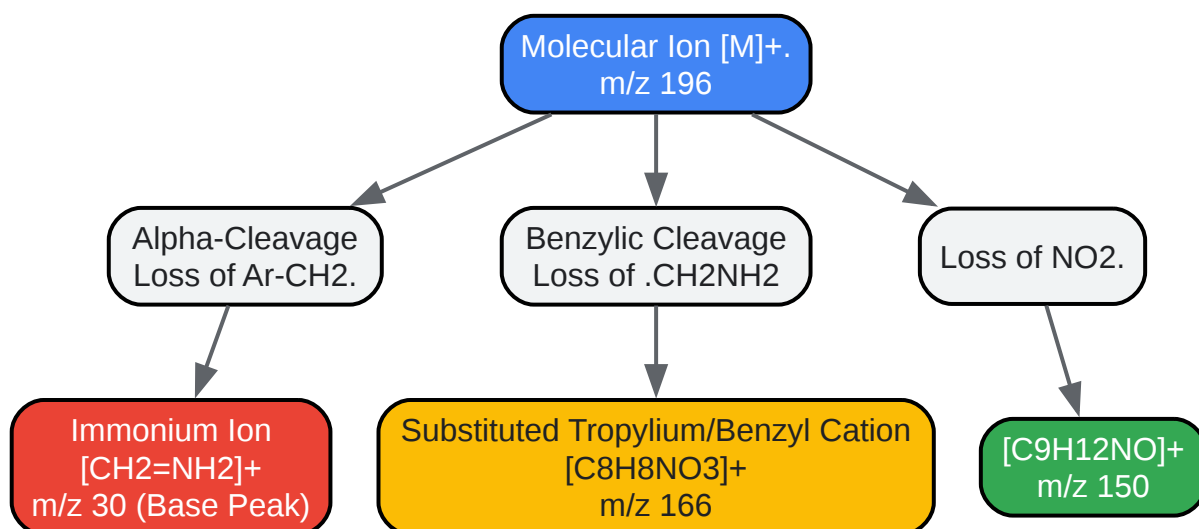
Electron Ionization (EI) at 70 eV yields a highly fragmented spectrum, providing structural connectivity data.

Table 4: Key MS Fragments (EI, 70 eV)

m/z	Relative Abundance (%)	Fragment Assignment
196	5	[M] ⁺ (Molecular Ion)
166	15	[M - CH ₂ NH ₂] ⁺ (Benzylic cleavage)
150	10	[M - NO ₂] ⁺

| 30 | 100 | [CH₂=NH₂]⁺ (Base peak, α-cleavage) |

Causality: The molecular ion ([M]⁺ at m/z 196) is typically weak. The spectrum is dominated by the base peak at m/z 30. This is caused by α-cleavage, driven by the stabilization of the resulting immonium ion ([CH₂=NH₂]⁺). This fragmentation pathway is the universal hallmark of unbranched primary aliphatic amines [3].



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Figure 1: Primary EI-MS fragmentation pathways of **2-(5-Methoxy-2-nitrophenyl)ethanamine**.

Experimental Protocols & Self-Validating Workflows

To ensure scientific integrity, the following step-by-step methodologies incorporate internal controls to prevent analytical artifacts.

Sample Preparation & NMR Acquisition

Technical Insight: Chloroform-d (CDCl_3) naturally degrades over time to produce trace DCl. Acidic environments will protonate the primary amine, drastically shifting the $-\text{NH}_2$ and adjacent $-\text{CH}_2-$ chemical shifts, ruining integration and reproducibility.

- **Solvent Purification:** Pass 1 mL of CDCl_3 through a short plug of basic alumina immediately prior to use to remove trace DCl.
- **Internal Standardization:** Ensure the CDCl_3 contains 0.03% v/v Tetramethylsilane (TMS). This acts as a self-validating 0.00 ppm anchor [1].
- **Sample Dissolution:** Dissolve 15-20 mg of the desiccated compound in 0.6 mL of the purified CDCl_3 .
- **Acquisition:** Acquire ^1H NMR at 400 MHz (16 scans, 1s relaxation delay) and ^{13}C NMR at 100 MHz (1024 scans, proton-decoupled).
- **D_2O Exchange (Validation Step):** Add 1 drop of D_2O to the NMR tube, shake vigorously, and re-acquire the ^1H NMR. The broad singlet at δ 1.60 will disappear, confirming the assignment of the exchangeable $-\text{NH}_2$ protons.

ATR-FTIR Acquisition

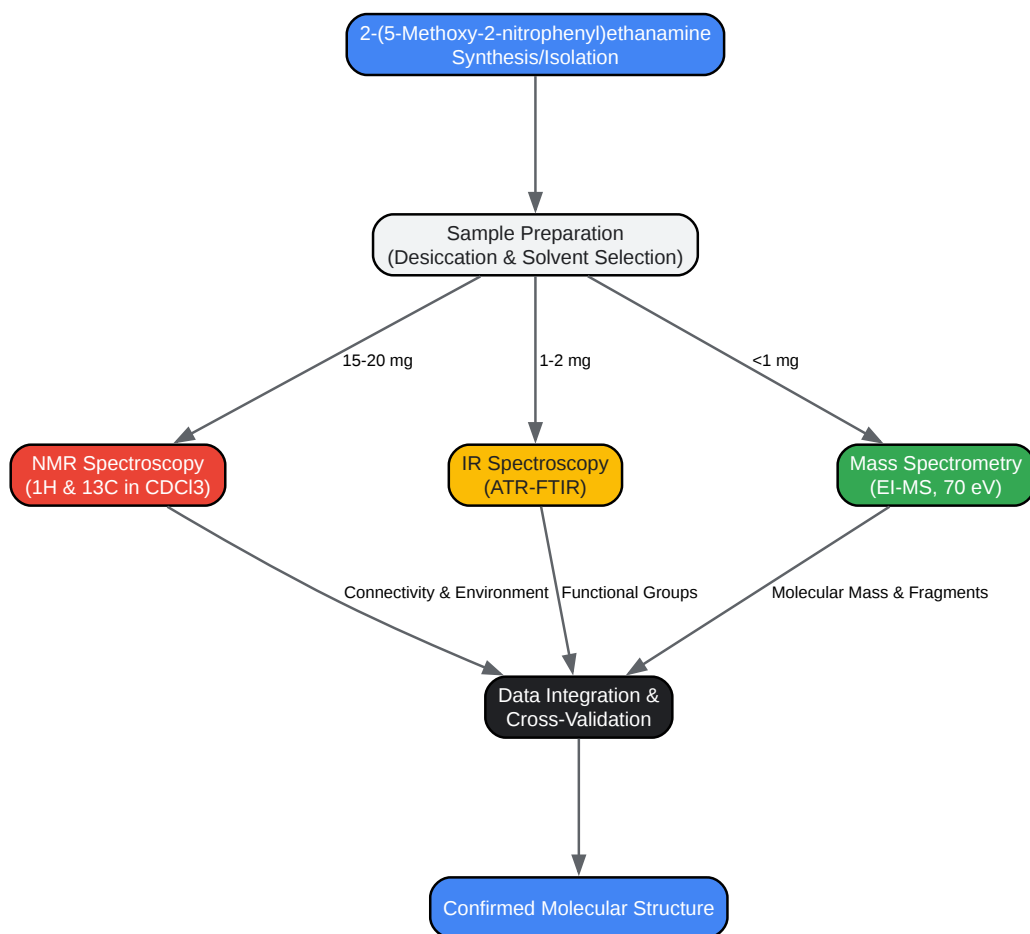
Technical Insight: Attenuated Total Reflectance (ATR) is preferred over KBr pellets because KBr is highly hygroscopic. Absorbed water in KBr creates a broad O-H stretch ($\sim 3400\text{ cm}^{-1}$) that obscures the critical N-H doublet of the primary amine [2].

- **Background Scan:** Clean the diamond/ZnSe crystal with isopropanol. Run a background scan (blank) to subtract atmospheric CO_2 and H_2O .
- **Sample Application:** Apply 1-2 mg of neat solid directly onto the crystal. Apply the pressure anvil to ensure intimate contact.

- Acquisition: Scan from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} (16-32 scans).

EI-MS Acquisition

- Calibration: Tune the mass spectrometer using Perfluorotributylamine (PFTBA) to validate mass accuracy across the m/z 50-600 range [3].
- Injection: Introduce <1 mg of the sample via direct insertion probe (DIP) or via GC-MS (using a non-polar column like HP-5MS).
- Ionization: Apply 70 eV electron impact energy. Scan range: m/z 20 to 300.



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Figure 2: Multi-modal spectral validation workflow for structural confirmation.

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